4-(Tert-butyl)benzenecarbaldehyde Oxime: Technical Guide

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Compound of Interest

Compound Name:	*4-(Tert-butyl)benzenecarbaldehyde oxime*
CAS No.:	*1551095-44-3*
Cat. No.:	*B3243183*

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Executive Summary

4-(Tert-butyl)benzenecarbaldehyde oxime (also known as 4-tert-butylbenzaldoxime) is a crystalline organic compound serving as a critical lipophilic building block in medicinal chemistry and agrochemical synthesis.[1][2] Characterized by the presence of a bulky tert-butyl group, this oxime exhibits enhanced solubility in non-polar solvents and distinct steric properties compared to unsubstituted benzaldoximes.

It functions primarily as a stable intermediate for the synthesis of 4-tert-butylbenzonitrile and 4-tert-butylbenzylamine, both of which are precursors to high-value active pharmaceutical ingredients (APIs) and fungicides like Fenpropimorph.[1] Recent applications have expanded its utility into metallurgic extraction (Pd(II) ligands) and flow chemistry for nitroalkane generation.[1]

Part 1: Chemical Identity & Physical Properties[1]

Nomenclature and Identification

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- IUPAC Name: 4-(1,1-Dimethylethyl)benzaldehyde oxime[1]
- Common Synonyms: 4-tert-butylbenzaldoxime; p-tert-butylbenzaldehyde oxime[1]
- Parent Aldehyde CAS: 939-97-9 (4-tert-butylbenzaldehyde)[1][3]
- Oxime CAS: 180261-48-7 (generic/isomer mix); specific isomers may carry distinct numbers. [1]
- Molecular Formula: $C_{11}H_{15}NO$[1]
- Molecular Weight: 177.24 g/mol

Physical & Spectroscopic Data

The compound exists as two geometric isomers (E and Z), typically favoring the E-isomer (trans) under thermodynamic control.[1]

Property	Value / Description	Source
Appearance	White to colorless needle-like crystals	[1]
Melting Point	104 – 106 °C	[1]
Solubility	Soluble in EtOH, DMSO, $CHCl_3$; Insoluble in water	[2]
Thermal Stability	Onset of decomposition ~223 °C; Energy >300 J/g	[3]

1H NMR Characterization (DMSO-d_6, 500 MHz)

- δ 1.29-1.32: Singlet, 9H (Tert-butyl group)[1]
- δ 7.42: Doublet, 2H (J = 8.5 Hz, Aromatic protons meta to oxime)[1]
- δ 7.52: Doublet, 2H (J = 8.5 Hz, Aromatic protons ortho to oxime)[1]
- δ 8.10 - 8.14: Singlet, 1H (Aldymine proton, CH=N)[1]

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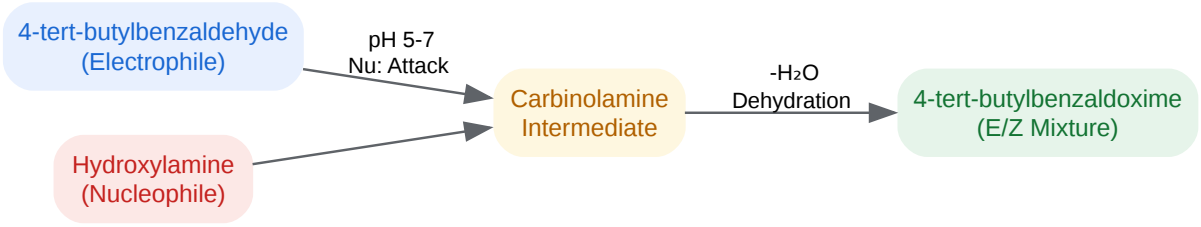
- δ 11.12: Singlet, 1H (Hydroxyl proton, N-OH)[1]

Part 2: Synthesis Protocol

Reaction Mechanism

The synthesis proceeds via nucleophilic attack of hydroxylamine on the carbonyl carbon of 4-tert-butylbenzaldehyde, followed by acid-catalyzed dehydration.[1]



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Caption: Nucleophilic addition-elimination pathway for oxime formation.[1]

Experimental Procedure (Self-Validating)

Scale: 50 mmol Yield: 92–95%[1]

- Preparation: In a 250 mL round-bottom flask, dissolve Hydroxylamine hydrochloride (5.13 g, 74 mmol, 1.5 eq) and Sodium Acetate (10.26 g, 125 mmol, 2.5 eq) in Deionized Water (40 mL).
- Addition: Add Ethanol (10 mL) to the aqueous solution. Slowly add 4-tert-butylbenzaldehyde (8.11 g, 50 mmol, 1.0 eq) while stirring.
  - Note: The aldehyde is a liquid (mp -20°C, bp 130°C/25mmHg).[1] If it appears cloudy, add more ethanol until a clear/translucent emulsion forms.
- Reflux: Heat the mixture to reflux (approx. 85-90 °C) for 1–2 hours. Monitor by TLC (Hexane:EtOAc 4:1).[1] The aldehyde spot (Rf ~0.8) should disappear, replaced by the lower Rf oxime spot.
- Work-up:

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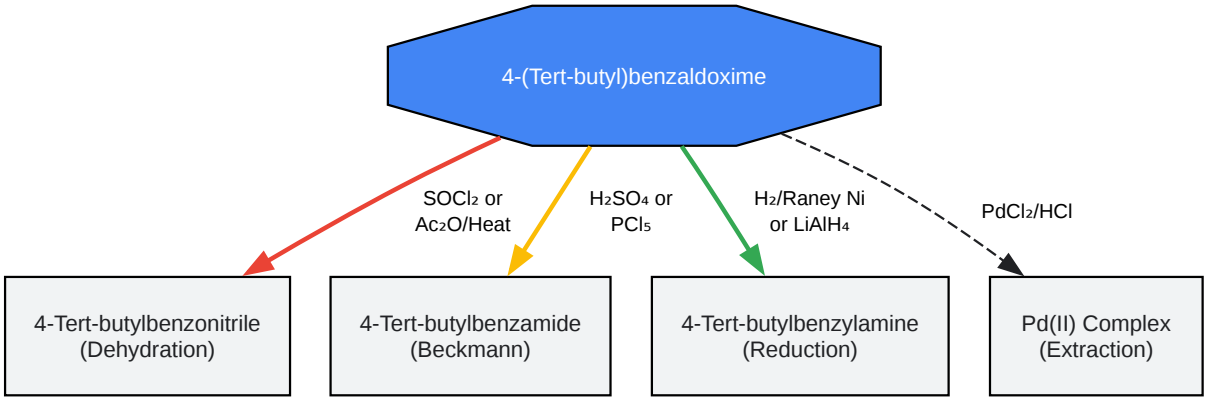
- Cool the reaction mixture to room temperature.
- Pour into ice-cold water (100 mL). The oxime will precipitate as a white solid.
- Filter the solid using a Buchner funnel. Wash with cold water (3 x 20 mL) to remove residual salts.[1]

- Purification: Recrystallize from aqueous ethanol (EtOH:H_2O 8:2) to obtain pure needle-like crystals (mp 104–106 °C).

Part 3: Reactivity & Transformations[6][7][8]

This oxime serves as a "chemical hinge," capable of dehydrating to nitriles or rearranging to amides.



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Caption: Primary divergent synthetic pathways for 4-tert-butylbenzaldoxime.[1]

Dehydration to Nitrile[9]

- Target: 4-tert-butylbenzonitrile (CAS 4210-32-6).[1]
- Reagents: Oxalyl chloride/DMSO/Et_3N (Swern-like) or simple thermal dehydration with Ac_2O. [1]

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- Significance: The nitrile is a direct precursor to tetrazoles (sartans) and high-performance polymers.[1]

Beckmann Rearrangement

- Target: 4-tert-butylbenzamide.[1]
- Conditions: Acid catalysis (e.g., PPA or H_2SO_4).[1]
- Mechanism: Migration of the aryl group to the nitrogen atom, followed by hydrolysis.

Part 4: Applications in Drug Development

Fungicide Precursor (Fenpropimorph Analogues)

While industrial synthesis of Fenpropimorph (a morpholine fungicide) typically proceeds via the aldehyde condensation, the oxime provides a route to 4-tert-butylbenzylamine derivatives.[1]

- Mechanism: The lipophilic tert-butyl group anchors the molecule in the sterol biosynthesis pathway enzymes (specifically

  -reductase inhibition).[1]
- Research Utility: Oxime ethers of this scaffold are investigated for increased hydrolytic stability compared to the parent fungicide.

Metallurgic Extraction

Research indicates 4-tert-butylbenzaldoxime acts as a selective extractant for Palladium(II) from acidic chloride solutions [4].[1] The bulky tert-butyl group prevents the formation of "third phase" emulsions (crud) often seen with smaller oximes, making it ideal for microfluidic extraction systems.

Part 5: Safety & Handling

Thermal Hazards

CRITICAL WARNING: Oximes are potentially explosive if heated under confinement.

- DSC Data: Onset of decomposition is 223 °C with an enthalpy of >300 J/g [3].

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- Protocol: Never distill the oxime to dryness at high temperatures. Ensure reaction temperatures for dehydration steps are carefully controlled (<120 °C recommended).

Toxicology[3]

- Skin/Eye: Irritant. The parent aldehyde is a sensitizer; treat the oxime with equal caution.
- Handling: Use nitrile gloves and work in a fume hood to avoid inhalation of dusts.

References

- Synthesis and Crystal Structure:Semantic Scholar / Tetrahedron Data. "Reaction of 4-tert-butylbenzaldehyde afforded the title compound as colorless needle-like crystals; mp 104–106 °C." [1]
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- Metallurgic Application:International Journal of Mineral Processing, 2011.[4] "Microfluidic extraction of copper... evaluating 4-tert-butylbenzaldehyde oxime as extractant."
- Parent Aldehyde Data:PubChem Compound Summary for CID 70324.

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